

An In-depth Technical Guide to 3-Fluoro-2-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-2-nitroaniline

Cat. No.: B1304211

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **3-Fluoro-2-nitroaniline**, a key intermediate in the development of pharmaceuticals and agrochemicals.

Molecular Structure and Properties

3-Fluoro-2-nitroaniline is an aromatic organic compound with the chemical formula $C_6H_5FN_2O_2$.^[1] Its structure consists of a benzene ring substituted with an amino group ($-NH_2$), a nitro group ($-NO_2$), and a fluorine atom ($-F$) at positions 1, 2, and 3, respectively. The presence of both an electron-withdrawing nitro group and a halogen imparts unique reactivity to the molecule, making it a valuable building block in organic synthesis.^[1]

The molecular structure can be represented by the SMILES string Nc1cccc(F)c1[N+](=O)[O-].^[2]

Quantitative Data Summary

The key physicochemical properties of **3-Fluoro-2-nitroaniline** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₆ H ₅ FN ₂ O ₂	[1][3]
Molecular Weight	156.11 g/mol	[1][3][4]
IUPAC Name	3-fluoro-2-nitroaniline	[1]
CAS Number	567-63-5	[1][3]
Physical Form	Solid	[2]
SMILES	<chem>Nc1cccc(F)c1=O</chem>	[2]
InChI Key	NSFGNLQLWFZHKK-UHFFFAOYSA-N	[2]

Experimental Protocols

Synthesis of **3-Fluoro-2-nitroaniline** via Nitration of 3-Fluoroaniline

A primary method for the synthesis of **3-Fluoro-2-nitroaniline** is the nitration of 3-fluoroaniline. [1] This electrophilic aromatic substitution reaction introduces a nitro group onto the aromatic ring.

Methodology:

The synthesis is typically achieved by reacting 3-fluoroaniline with a nitrating agent, which is commonly a mixture of concentrated nitric acid (HNO₃) and concentrated sulfuric acid (H₂SO₄). [1] The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO₂⁺).

The reaction proceeds as follows:

- **Formation of the Nitronium Ion:** Concentrated sulfuric acid protonates nitric acid, which then loses a water molecule to form the nitronium ion.
- **Electrophilic Attack:** The nitronium ion attacks the benzene ring of 3-fluoroaniline. The amino and fluoro groups on the ring direct the position of the incoming nitro group.

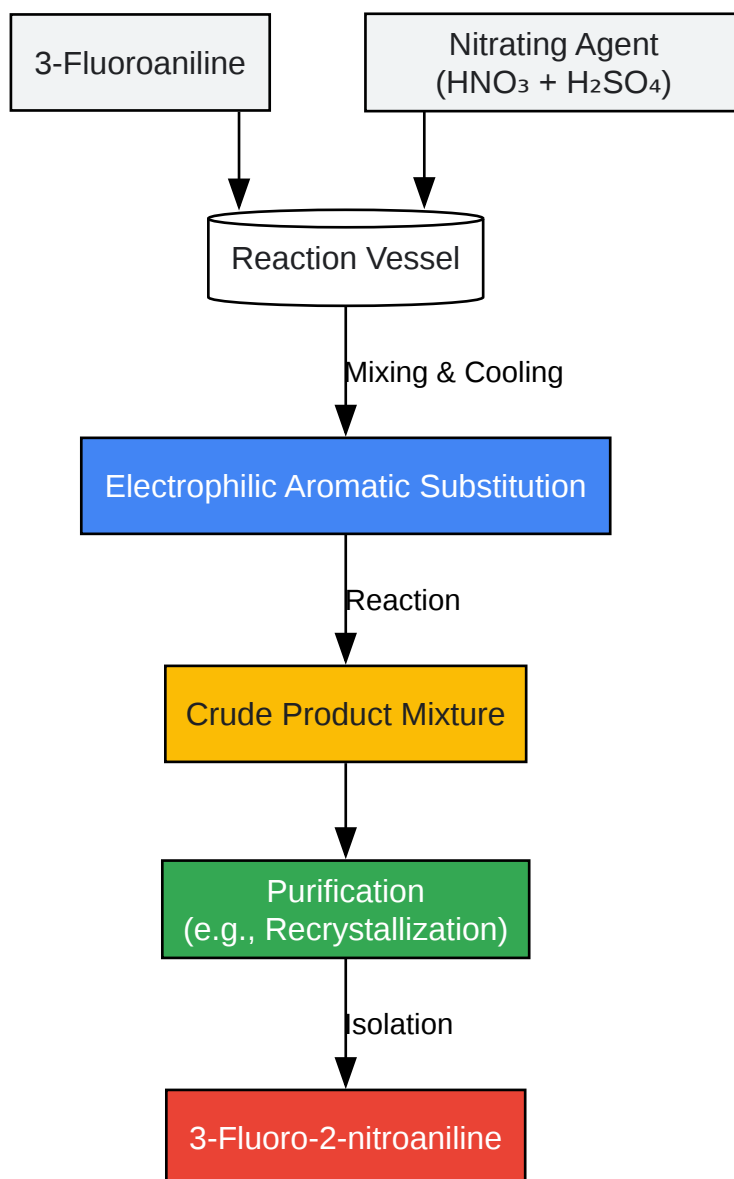
- Deprotonation: A base (such as water or the bisulfate ion) removes a proton from the intermediate to restore the aromaticity of the ring, yielding **3-Fluoro-2-nitroaniline**.

The reaction conditions, such as temperature and reaction time, must be carefully controlled to optimize the yield and minimize the formation of byproducts.

Visualizations

Synthesis Workflow of **3-Fluoro-2-nitroaniline**

The following diagram illustrates the general workflow for the synthesis of **3-Fluoro-2-nitroaniline** from 3-fluoroaniline.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 3-Fluoro-2-nitroaniline | 567-63-5 [smolecule.com]
- 2. 3-fluoro-2-nitroaniline AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. calpaclab.com [calpaclab.com]
- 4. 3-fluoro-2-nitroaniline AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Fluoro-2-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304211#3-fluoro-2-nitroaniline-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com